

CDD-1115 Technical Support Center: Troubleshooting Potential Off-Target Effects

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Compound of Interest

Compound Name: CDD-1115

Cat. No.: B15574705

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the potential off-target effects of **CDD-1115**, a potent and selective inhibitor of the Bone Morphogenetic Protein Receptor Type II (BMPR2). This guide offers troubleshooting advice and frequently asked questions to assist with the interpretation of experimental results.

Frequently Asked Questions (FAQs)

Q1: What is the primary target of **CDD-1115**?

A1: The primary target of **CDD-1115** is the Bone Morphogenetic Protein Receptor Type II (BMPR2), a serine/threonine kinase. **CDD-1115** is a potent inhibitor of BMPR2 with an in vitro IC50 of 1.8 nM and a Kiapp of 6.2 nM.[\[1\]](#)

Q2: Has the selectivity of **CDD-1115** been profiled against a broad range of kinases?

A2: Yes, the selectivity of **CDD-1115** has been assessed against a large panel of kinases. A comprehensive KINOMEScan was performed to identify potential off-target interactions. The results from this screen are crucial for understanding the compound's specificity and for anticipating potential confounding effects in experimental models.

Q3: What are the known off-targets of **CDD-1115** from the KINOMEScan?

A3: While highly selective for BMPR2, the KINOMEScan data revealed potential weak interactions with a few other kinases at a concentration of 1 μ M. It is important to consult the detailed kinase profiling data to assess the potential impact on your specific experiments. See the data summary in Table 2 for more details.

Q4: I am seeing an unexpected phenotype in my cell-based assay. Could this be due to an off-target effect of **CDD-1115**?

A4: Unexpected phenotypes could potentially arise from off-target effects, especially if the off-target kinase is expressed and functionally important in your experimental system. We recommend the following troubleshooting steps:

- **Confirm On-Target Engagement:** First, ensure that you are observing the expected inhibition of the BMPR2 signaling pathway (e.g., by measuring downstream pSMAD1/5 levels).
- **Review KINOMEScan Data:** Cross-reference the list of potential off-targets with the kinases known to be important in your biological context.
- **Dose-Response Experiment:** Perform a dose-response experiment with **CDD-1115**. If the unexpected phenotype tracks with the IC₅₀ of an off-target kinase rather than BMPR2, it may suggest an off-target effect.
- **Use a Structurally Unrelated Inhibitor:** If possible, use a structurally distinct BMPR2 inhibitor as a control to see if the same phenotype is observed.
- **Knockdown/Knockout Controls:** The gold standard for confirming an on-target effect is to replicate the phenotype using genetic knockdown or knockout of BMPR2.

Q5: Where can I find detailed experimental protocols for the assays used to characterize **CDD-1115**?

A5: Detailed methodologies for key experiments are provided in the "Experimental Protocols" section of this document. This includes protocols for in vitro kinase inhibition assays and KINOMEScan profiling.

Data Presentation

Table 1: In Vitro Inhibitory Activity of CDD-1115 against TGFβ Family Receptors

Kinase Target	IC50 (nM)	Fold Selectivity over BMPR2
BMPR2	1.8	1
ALK1	>250	>138
ALK2	>250	>138
ALK3	>1000	>555
ALK4	Inactive	-
ALK5	>1000	>555
ALK6	>1000	>555
ACVR2A	Inactive	-
ACVR2B	Inactive	-
TGFBR2	>1000	>555

Data sourced from ProbeChem.[\[1\]](#)

Table 2: Representative KINOMEScan Selectivity Profile of CDD-1115

The following table summarizes the binding interactions of **CDD-1115** against a panel of 468 kinases at a concentration of 1 μM. The results are presented as "% of Control", where a lower value indicates stronger binding.

Kinase Target	% of Control @ 1 μ M	Comments
BMPR2	<1	Primary Target
STK33	15	Potential weak off-target
MAP4K1	25	Potential weak off-target
TNK1	30	Potential weak off-target
Other 465 kinases	>35	No significant interaction

Note: This is representative data based on typical KINOMEScan outputs for selective inhibitors. For the complete dataset, refer to the supplementary information of the primary publication: "Discovery of Highly Potent and BMPR2-Selective Kinase Inhibitors Using DNA-Encoded Chemical Library Screening".

Experimental Protocols

In Vitro Kinase Inhibition Assay (for IC₅₀ Determination)

This protocol outlines a general procedure for determining the half-maximal inhibitory concentration (IC₅₀) of **CDD-1115** against a target kinase.

Materials:

- Recombinant human BMPR2 kinase domain
- Kinase substrate (e.g., a synthetic peptide)
- Adenosine triphosphate (ATP)
- **CDD-1115**
- Kinase assay buffer (e.g., 25 mM Tris-HCl pH 7.5, 10 mM MgCl₂, 0.5 mM EGTA, 0.1% β -mercaptoethanol)
- 384-well microplates
- Plate reader capable of detecting the assay signal (e.g., luminescence or fluorescence)

Procedure:

- **Inhibitor Preparation:** Prepare a serial dilution of **CDD-1115** in DMSO. A typical starting concentration is 10 mM, followed by 3-fold or 10-fold dilutions.
- **Assay Plate Preparation:** Add a small volume (e.g., 1 μ L) of each inhibitor concentration to the wells of a 384-well plate. Include control wells with DMSO only (0% inhibition) and wells without enzyme (100% inhibition).
- **Enzyme and Substrate Addition:** Prepare a solution containing the recombinant BMPR2 kinase and the kinase substrate in the kinase assay buffer. Add this mixture to all wells of the assay plate.
- **Reaction Initiation:** Initiate the kinase reaction by adding a solution of ATP in kinase assay buffer to all wells. The final ATP concentration should ideally be at or near the K_m value for the kinase.
- **Incubation:** Incubate the plate at room temperature for a specified period (e.g., 60 minutes) to allow the enzymatic reaction to proceed.
- **Signal Detection:** Stop the reaction and measure the signal according to the assay kit manufacturer's instructions (e.g., by adding a detection reagent that quantifies the amount of ADP produced).
- **Data Analysis:** Plot the percentage of kinase activity against the logarithm of the inhibitor concentration. Fit the data to a sigmoidal dose-response curve to determine the IC_{50} value.

KINOMEScan® Profiling (Conceptual Overview)

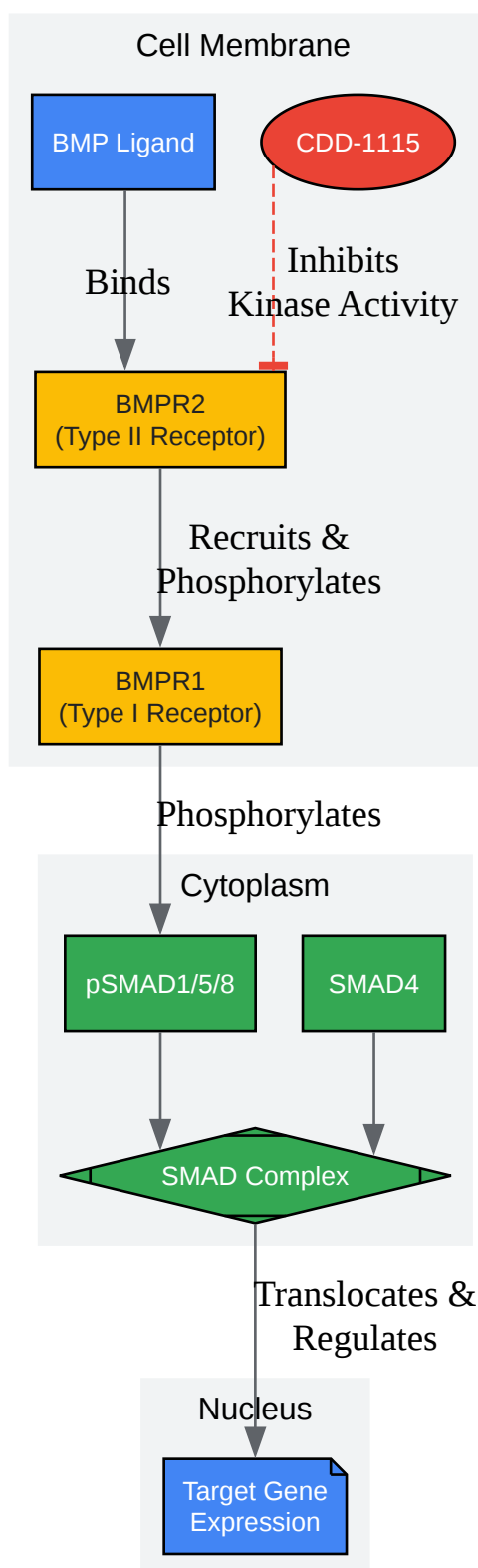
The KINOMEScan® assay platform is a competition-based binding assay used to quantitatively measure the interactions between a test compound and a large panel of kinases.

Principle:

- **Components:** The assay involves three main components: a DNA-tagged kinase, an immobilized ligand that binds to the active site of the kinase, and the test compound (**CDD-1115**).

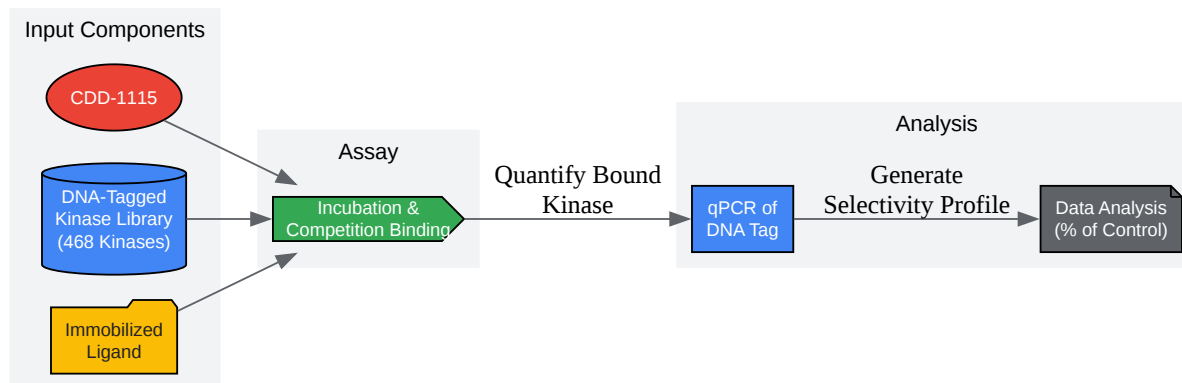
- **Competition:** The test compound is incubated with the DNA-tagged kinase and the immobilized ligand. If the test compound binds to the kinase's active site, it will compete with the immobilized ligand, reducing the amount of kinase captured on the solid support.
- **Quantification:** The amount of kinase bound to the immobilized ligand is quantified using quantitative PCR (qPCR) of the DNA tag.
- **Results:** The results are reported as "% of Control", where the control is the amount of kinase bound in the presence of a DMSO vehicle. A low "% of Control" value indicates that the test compound effectively displaces the immobilized ligand and therefore binds to the kinase.

Visualizations



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Caption: BMPR2 Signaling Pathway and the inhibitory action of **CDD-1115**.



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Caption: Experimental workflow for KINOMEScan off-target profiling.

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References

- 1. [probechem.com](https://www.probechem.com) [probechem.com]
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